

Essential Safety and Operational Guide for 11-Dodecenyl Acetate

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Compound of Interest

Compound Name: 11-Dodecenyl acetate

Cat. No.: B013396

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **11-Dodecenyl acetate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Chemical Identifier: **11-Dodecenyl acetate** CAS Number: 35153-10-7 Molecular Formula: C₁₄H₂₆O₂[1][2] Appearance: Colorless to pale yellow clear liquid (est)[3]

Immediate Safety and Hazard Information

While some sources state that **11-Dodecenyl acetate** has no ingredients classified as hazardous according to OSHA criteria, it is crucial to handle it with care, observing good industrial hygiene practices.[4][5] Direct contact with eyes may cause temporary irritation.[5] It is advised to avoid release into the environment.[4]

First Aid Measures:

- If inhaled: Move the person to fresh air.[4]
- In case of skin contact: Remove contaminated clothing immediately and rinse the skin with water/shower.[4]
- In case of eye contact: Rinse with plenty of water. If irritation develops and persists, seek medical attention.[5]

- If swallowed: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[4]

Quantitative Data Summary

The following table summarizes key quantitative data for **11-Dodecenyl acetate**.

Property	Value	Source
Molecular Weight	226.35 g/mol	[1]
Boiling Point	279.27 °C @ 760.00 mm Hg (est)	[3]
Flash Point	241.00 °F / 116.10 °C (TCC) (est)	[3]
Vapor Pressure	0.004000 mmHg @ 25.00 °C (est)	[3]
Density	0.865 g/mL (25 °C)	[4]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **11-Dodecenyl acetate**:

- Eye and Face Protection: Wear safety glasses with side shields or goggles to protect from splashes.[5]
- Hand Protection: Wear appropriate chemical-resistant gloves. Nitrile or neoprene gloves are generally suitable. Always inspect gloves before use and dispose of contaminated gloves properly.[4][6]
- Body Protection: A standard laboratory coat or coveralls should be worn.[7] For larger quantities or in case of a spill, chemical-resistant coveralls may be necessary.[8]
- Respiratory Protection: Work in a well-ventilated area. If ventilation is insufficient, a NIOSH-approved respirator may be required.[5][9]

Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the steps for preparing a standard solution of **11-Dodecenyl acetate**.

Materials:

- **11-Dodecenyl acetate**
- Volumetric flask
- Pipettes
- Analytical balance
- Appropriate solvent (e.g., hexane)
- Personal Protective Equipment (as specified above)

Procedure:

- **Preparation:** Ensure the work area is clean and all necessary equipment is readily available. Don personal protective equipment.
- **Weighing:** Accurately weigh the desired amount of **11-Dodecenyl acetate** using an analytical balance in a tared, clean, and dry container.
- **Dissolving:** Carefully transfer the weighed **11-Dodecenyl acetate** into the volumetric flask.
- **Solvent Addition:** Add a small amount of the chosen solvent to the flask to dissolve the compound. Gently swirl the flask to ensure complete dissolution.
- **Dilution:** Once dissolved, add more solvent to the flask until the solution reaches the calibration mark.
- **Mixing:** Cap the flask and invert it several times to ensure the solution is homogeneous.

- Labeling: Clearly label the flask with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the prepared solution in a cool, dry, and well-ventilated area away from incompatible materials.

Operational and Disposal Plan

Handling and Storage:

- Handle in a well-ventilated place.[\[9\]](#)
- Avoid contact with skin and eyes.[\[9\]](#)
- Store in a cool, dry place in a tightly closed container.
- Avoid strong oxidizing agents and strong acids/bases.[\[5\]](#)[\[6\]](#)

Spill Management:

- Evacuate the area if necessary.
- Wear appropriate PPE, including respiratory protection if vapors are present.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for disposal.[\[4\]](#)
- Clean the spill area thoroughly.

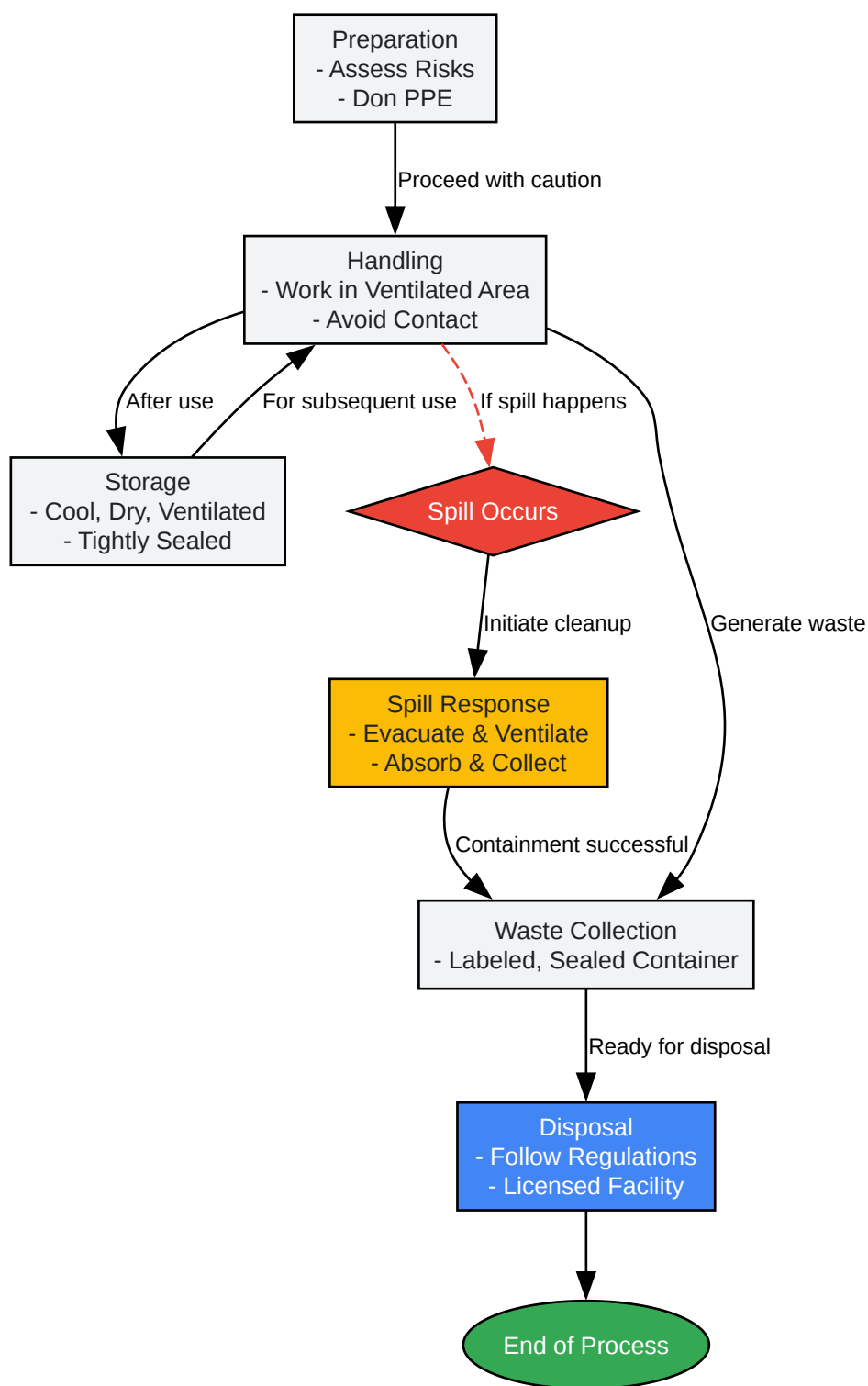
Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations.[\[4\]](#)[\[5\]](#)
- Chemical waste should be collected in labeled, sealed containers.[\[5\]](#)
- Do not mix with other waste.[\[4\]](#)

- Empty containers may retain product residues and should be handled as hazardous waste.

[5]

Workflow for Handling and Disposal of 11-Dodecenyl Acetate



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Caption: Workflow for the safe handling, storage, and disposal of **11-Dodecenyl acetate**.

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